

Application Notes and Protocols for Low-Temperature Allyltriethylsilane Reactions

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Compound of Interest

Compound Name: **Allyltriethylsilane**

Cat. No.: **B186969**

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Introduction

Allyltriethylsilane is a valuable reagent in organic synthesis for the introduction of an allyl group, a common motif in many natural products and pharmaceutical compounds. The Hosomi-Sakurai reaction, a Lewis acid-mediated allylation of electrophiles such as aldehydes and ketones, is a cornerstone of C-C bond formation.[1][2][3] Performing these reactions at low temperatures, typically -78 °C, is crucial for controlling stereoselectivity and minimizing side reactions.[1][4] This document provides detailed application notes and protocols for conducting **allyltriethylsilane** reactions at low temperatures, with a focus on the experimental setup and the Hosomi-Sakurai reaction.

Experimental Setup for Low-Temperature Reactions

Achieving and maintaining cryogenic temperatures is critical for the success of these reactions. The most common method for reaching -78 °C in a standard laboratory setting is through the use of a dry ice/acetone bath.[4][5]

Apparatus:

- Reaction Vessel: A round-bottom flask equipped with a magnetic stir bar. The size of the flask should be appropriate for the reaction scale to ensure efficient stirring and heat transfer.

- **Inert Atmosphere:** A manifold for providing an inert atmosphere (e.g., nitrogen or argon) to the reaction vessel via a needle or a gas inlet adapter. This is essential as Lewis acids and some intermediates are sensitive to moisture and air.
- **Cooling Bath:** A Dewar flask is the preferred container for a low-temperature bath as it provides excellent insulation.[4]
- **Temperature Monitoring:** A low-temperature thermometer or a thermocouple to monitor the bath's temperature.[4][5]
- **Addition Funnel:** For the slow, controlled addition of reagents.

Procedure for Preparing a -78 °C Cooling Bath:

- Place the Dewar flask on a sturdy laboratory jack or a stable surface in a fume hood.
- Position the reaction flask inside the empty Dewar.
- Carefully add crushed dry ice to the Dewar, filling the space around the reaction flask.
- Slowly and cautiously add acetone to the dry ice. This will cause vigorous bubbling as carbon dioxide sublimes. Add acetone until a slurry is formed that allows for efficient heat transfer.[4]
- Immerse a low-temperature thermometer in the bath to verify that the temperature is stable at -78 °C.

Safety Precautions:

- Always work in a well-ventilated fume hood.[4]
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and cryogenic gloves when handling dry ice and the cold bath.
- Acetone is flammable; ensure there are no ignition sources nearby.

Hosomi-Sakurai Reaction: Protocols and Data

The Hosomi-Sakurai reaction is a powerful method for the allylation of carbonyl compounds. The reaction proceeds via the activation of the carbonyl group by a Lewis acid, followed by nucleophilic attack of the allylsilane.[\[1\]](#)[\[2\]](#)[\[3\]](#)

General Experimental Protocol

- Preparation: Under an inert atmosphere, a solution of the aldehyde or ketone (1.0 equiv) in anhydrous dichloromethane (DCM) is prepared in the reaction flask.
- Cooling: The reaction mixture is cooled to -78 °C using a dry ice/acetone bath.
- Lewis Acid Addition: The Lewis acid (e.g., TiCl₄, 1.0 equiv) is added dropwise to the stirred solution at -78 °C. The mixture is typically stirred for a few minutes to allow for complexation.
- Allyltriethylsilane** Addition: **Allyltriethylsilane** (1.2-1.5 equiv) is then added dropwise to the reaction mixture.
- Reaction Monitoring: The reaction is stirred at -78 °C for the specified time (typically 30 minutes to a few hours) and can be monitored by thin-layer chromatography (TLC).
- Quenching: The reaction is quenched at -78 °C by the slow addition of a saturated aqueous solution of NH₄Cl or water.
- Workup: The mixture is allowed to warm to room temperature. The organic layer is separated, and the aqueous layer is extracted with DCM. The combined organic layers are dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by flash column chromatography on silica gel to yield the homoallylic alcohol.

Data Presentation: Scope of the Hosomi-Sakurai Reaction

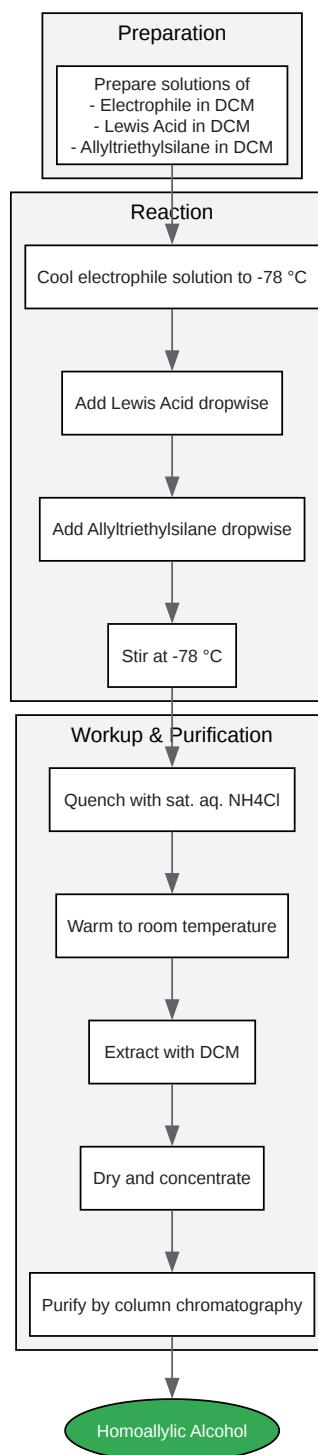
The following table summarizes the reaction of various aldehydes and ketones with allylsilanes in the presence of different Lewis acids at low temperatures.

Entry	Lewis								Reference
	Electro phile	Allylsil ane	Acid (Equiv.)	Solven t	Temp (°C)	Time (h)	Yield (%)		
1	Benzaldehyde	Allyltrimethylsilylne	TiCl ₄ (1.0)	DCM	-78	0.5	89	[6]	
2	Cyclohexanone	Allyltrimethylsilylne	TiCl ₄ (1.0)	DCM	-78	1	92	Generic Protocol	
3	Acetophenone	Allyltrimethylsilylne	BF ₃ ·OE _t ₂ (1.2)	DCM	-78	2	85	Generic Protocol	
4	Cinnamaldehyde	Allyltrimethylsilylne	TiCl ₄ (1.0)	DCM	-78	0.5	95	[6]	
5	Chiral α-methyl- β-siloxy- aldehyd e								
	Chiral Allylsilane	SnCl ₄ (1.1)	DCM	-78	-		Good	[7]	

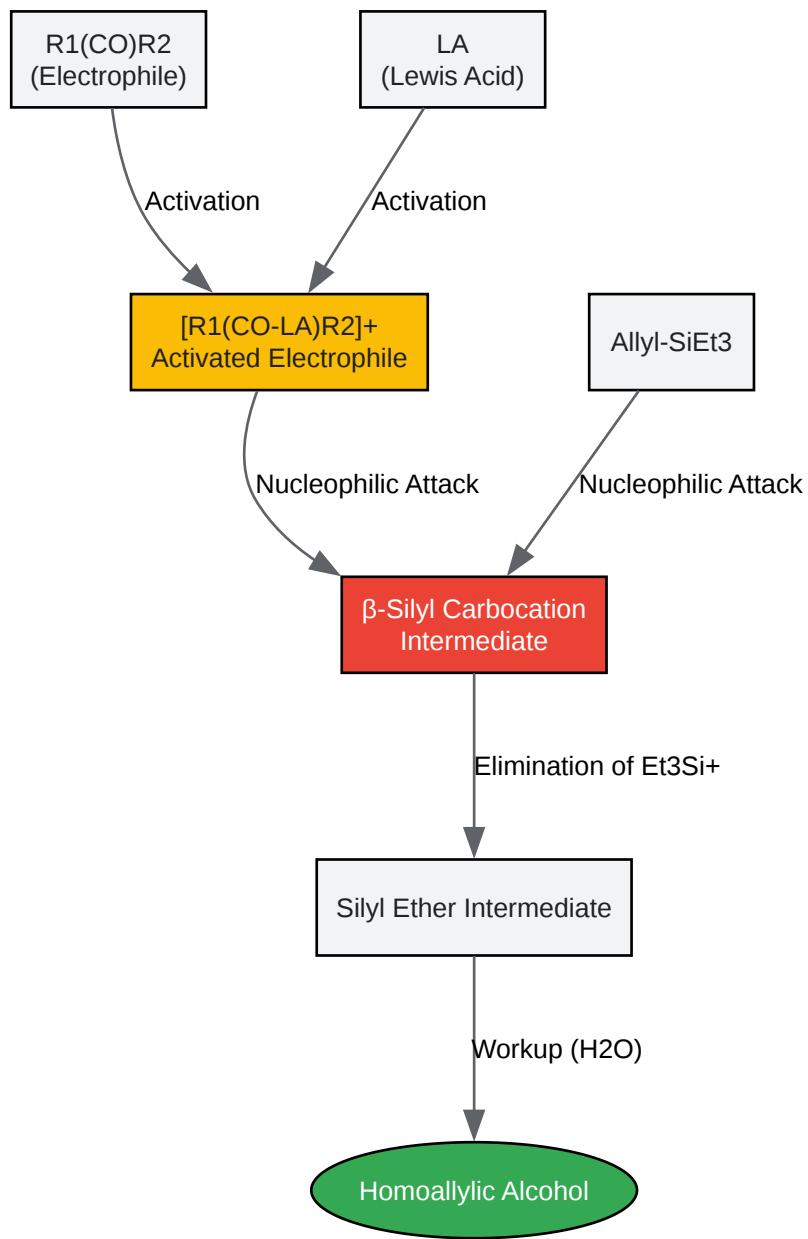
Visualizations

Experimental Workflow

Experimental Workflow for Low-Temperature Allyltriethylsilane Reaction



Hosomi-Sakurai Reaction Mechanism

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